degradation pathways of 4'-Nitrodecananilide

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Compound of Interest

Compound Name:	*4'-Nitrodecananilide*
CAS No.:	*72298-63-6*
Cat. No.:	*B024458*

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An essential aspect of drug development and environmental science is understanding how a molecule behaves under various chemical and biological stresses. This guide provides a comprehensive technical overview of the predicted degradation pathways of **4'-Nitrodecananilide**, a compound featuring a nitroaromatic head and a long-chain aliphatic tail.

Given the limited direct literature on this specific molecule, this document is built upon established principles of organic chemistry and metabolic pathways derived from structurally analogous compounds, such as p-nitroacetanilide and other nitroaromatic xenobiotics. It is designed to equip researchers with the foundational knowledge to design, execute, and troubleshoot stability and metabolism studies.

Frequently Asked Questions (FAQs)

Q1: What are the primary predicted degradation pathways for 4'-Nitrodecananilide?

Based on its chemical structure, **4'-Nitrodecananilide** is susceptible to two principal degradation routes: hydrolytic cleavage of the amide bond and enzymatic reduction of the nitro group.

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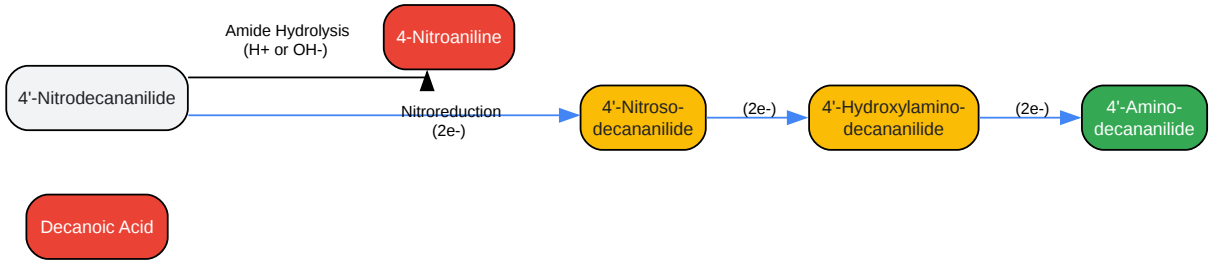
- Amide Hydrolysis: This is a classic chemical degradation pathway for anilides. The amide linkage can be cleaved under both acidic and basic conditions to yield 4-nitroaniline and decanoic acid.[1][2][3] The reaction is typically accelerated by heat. The mechanism under acidic conditions involves protonation of the amide's carbonyl oxygen, which increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by water.[1][2]

- Nitroreduction: In a biological system (in vivo or microbial), the nitro group is a prime target for reduction. This multi-step process is catalyzed by nitroreductase enzymes, which are widespread in both mammalian tissues and anaerobic bacteria.[4][5] The reaction proceeds through highly reactive nitroso and hydroxylamino intermediates to form the more stable 4'-aminodecananilide.[4][5] These intermediates can be involved in toxicological responses and covalent binding to macromolecules.[4]



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Caption: Predicted primary degradation pathways of **4'-Nitrodecananilide**.

Q2: What are the expected major degradation products I should monitor?

For chemical stability studies, the primary products to monitor are 4-nitroaniline and decanoic acid. For metabolic or biological degradation studies, the key product is 4'-aminodecananilide, along with potential detection of the 4'-hydroxylaminodecananilide intermediate. The latter is often transient and highly reactive.

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Q3: How should I design a forced degradation (stress testing) study for this compound?

Forced degradation studies are essential to understand degradation pathways and to develop stability-indicating analytical methods as mandated by ICH guidelines.[6][7][8] The study should expose a solution of **4'-Nitrodecananilide** to a range of harsh conditions to generate potential degradation products.

Stress Condition	Reagent/Condition	Typical Duration	Expected Primary Pathway
Acid Hydrolysis	0.1 M to 1 M HCl	24-72 hours at 60°C	Amide Cleavage
Base Hydrolysis	0.1 M to 1 M NaOH	24-72 hours at 60°C	Amide Cleavage
Oxidative	3% Hydrogen Peroxide (H_2O_2)	24 hours at room temp.	Potential N-oxidation, Ring Hydroxylation
Thermal	Solid sample at 60-80°C	7 days	General decomposition, possible hydrolysis if moisture is present
Photolytic	Solution exposed to light (ICH Q1B)	Varies	Photoreduction or rearrangement

Experimental Protocols & Troubleshooting

Protocol: Forced Acid Hydrolysis Study

This protocol outlines the steps to investigate the acid-catalyzed degradation of **4'-Nitrodecananilide**.

Materials:

- **4'-Nitrodecananilide**
- Methanol (HPLC Grade)

- Hydrochloric Acid (HCl), 1 M
- Sodium Hydroxide (NaOH), 1 M
- HPLC system with UV or MS detector
- Heating block or water bath set to 60°C
- Autosampler vials

Procedure:

- Stock Solution Preparation: Prepare a 1 mg/mL stock solution of **4'-Nitrodecananilide** in methanol.
- Sample Preparation:
  - Test Sample: In an autosampler vial, mix 500 µL of the stock solution with 500 µL of 1 M HCl.
  - Control Sample: In a separate vial, mix 500 µL of the stock solution with 500 µL of HPLC-grade water.
- Incubation: Place both vials in the heating block at 60°C.
- Time-Point Analysis: Withdraw aliquots (e.g., 50 µL) from each vial at specified time points (e.g., 0, 2, 8, 24 hours).
- Neutralization & Dilution: Before injection, neutralize the acidic aliquot by adding an equimolar amount of 1 M NaOH (a 1:1 dilution with 1M NaOH is a practical approach) and dilute with the mobile phase to an appropriate concentration for your analytical method.
- Analysis: Analyze the samples using a validated stability-indicating HPLC-UV or LC-MS method. Compare the chromatograms of the test sample to the control to identify degradation products.

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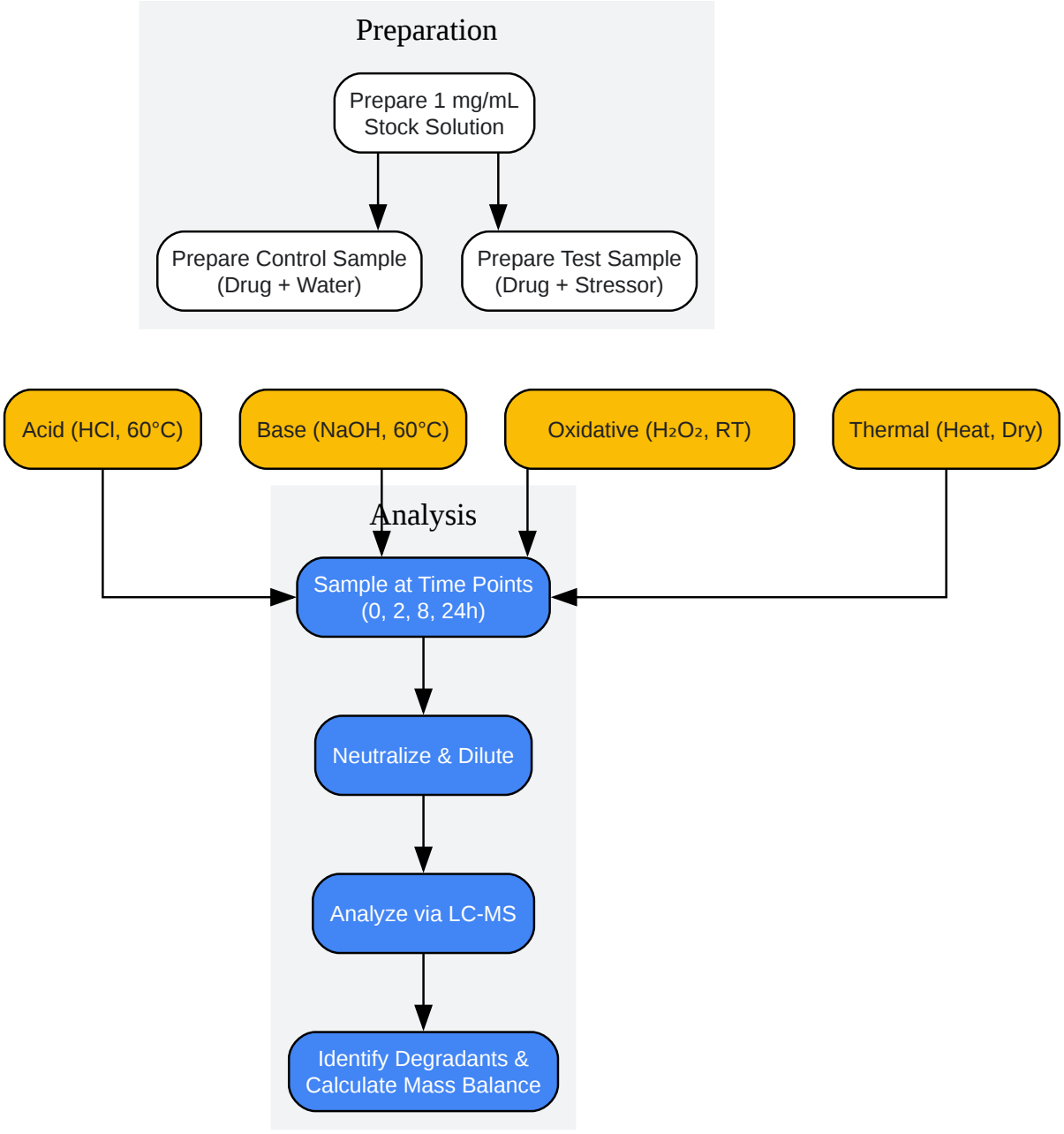

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Caption: Experimental workflow for a forced degradation study.

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Troubleshooting Guide: Analytical Issues

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Issue	Possible Cause(s)	Recommended Solution(s)
Poor peak shape (tailing) for 4'-aminodecananilide	The primary amine interacts with residual acidic silanols on the silica-based C18 column.	1. Use a low-acidity, end-capped column designed for basic compounds. 2. Increase the ionic strength of the mobile phase (e.g., add 20-50 mM buffer like ammonium formate). 3. Add a competing base to the mobile phase (e.g., 0.1% formic acid or triethylamine) to saturate the active sites.
No degradation observed under mild stress	The decanoyl chain may provide some steric hindrance or reduce solubility in the aqueous stress medium, slowing the reaction rate compared to smaller analogs.	1. Increase the severity of the conditions: use a higher concentration of acid/base or a higher temperature (e.g., 80°C). 2. Add a co-solvent (e.g., acetonitrile) to the stress medium to improve the solubility of the parent compound. Ensure the co-solvent is stable under the stress conditions.
Difficulty identifying metabolites in LC-MS	Co-elution with matrix components; low abundance of transient intermediates.	1. Optimize chromatography: Use a longer gradient or a different column chemistry to improve separation. 2. Use high-resolution mass spectrometry (HRMS) to obtain accurate mass data for formula determination. 3. Employ MS/MS (tandem mass spectrometry) to fragment the parent ion and predict the structure of degradation products based on fragmentation patterns. For

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		nitroreduction, look for a mass shift of -16 Da (O loss) and +2 Da (2H gain) for the full reduction.[9]
Solution turns yellow/orange during nitroreduction experiment	Formation of nitroso or other colored intermediates.	This is often an indicator that the reaction is proceeding. Continue to monitor the reaction by a primary analytical technique like HPLC to quantify the formation of products and disappearance of the starting material.

Advanced Topic: In Vivo Metabolism

Q4: What enzymatic pathways are likely involved in the in vivo metabolism of 4'-Nitrodecananilide?

Beyond simple hydrolysis and nitroreduction, mammalian metabolism can involve more complex enzymatic transformations.

- Cytochrome P450 (CYP) Enzymes: These enzymes, primarily in the liver, are responsible for Phase I metabolism.[10] For **4'-Nitrodecananilide**, CYPs could catalyze:
  - Aromatic Hydroxylation: Addition of a hydroxyl group to the nitro-bearing aromatic ring. Studies on the analogous 4-nitroaniline show conversion to 2-hydroxy-4-nitroaniline by liver microsomes.[10]
  - Aliphatic Chain Oxidation: Hydroxylation can occur at the omega (ω) or ω-1 position of the decanoyl tail.
- Flavoenzyme Nitroreductases: Enzymes like NADPH: P450 oxidoreductase can catalyze the reduction of the nitro group.[4] This pathway is particularly significant under hypoxic (low oxygen) conditions, often found in solid tumors or in the gut microbiome.

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- Phase II Conjugation: The degradation products can be made more water-soluble for excretion through conjugation reactions. For example, the amino group of 4'-aminodecananilide or a hydroxyl group introduced by CYP enzymes could be conjugated with glucuronic acid or sulfate by UGT and SULT enzymes, respectively.[4]

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